

Technical Data: 3'-O-Dimethoxytrityl-N2-(dimethylformamidine)-2'-deoxyguanosine Derivatives

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Compound of Interest

Compound Name: 3'-DMTr-dG(dmf)

Cat. No.: B15140578

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This document provides the Chemical Abstracts Service (CAS) number and molecular weight for **3'-DMTr-dG(dmf)** and its more common isomer, the 5'-DMTr protected phosphoramidite, which are critical reagents in the synthesis of oligonucleotides. The data is intended for researchers, scientists, and professionals in the field of drug development and nucleic acid chemistry.

The abbreviation "**3'-DMTr-dG(dmf)**" specifies a deoxyguanosine nucleoside derivative with a dimethoxytrityl (DMTr) protecting group on the 3'-hydroxyl position and a dimethylformamidine (dmf) protecting group on the exocyclic amine of the guanine base. This compound is typically used as a phosphoramidite for specialized applications in oligonucleotide synthesis.

Chemical Identity and Properties

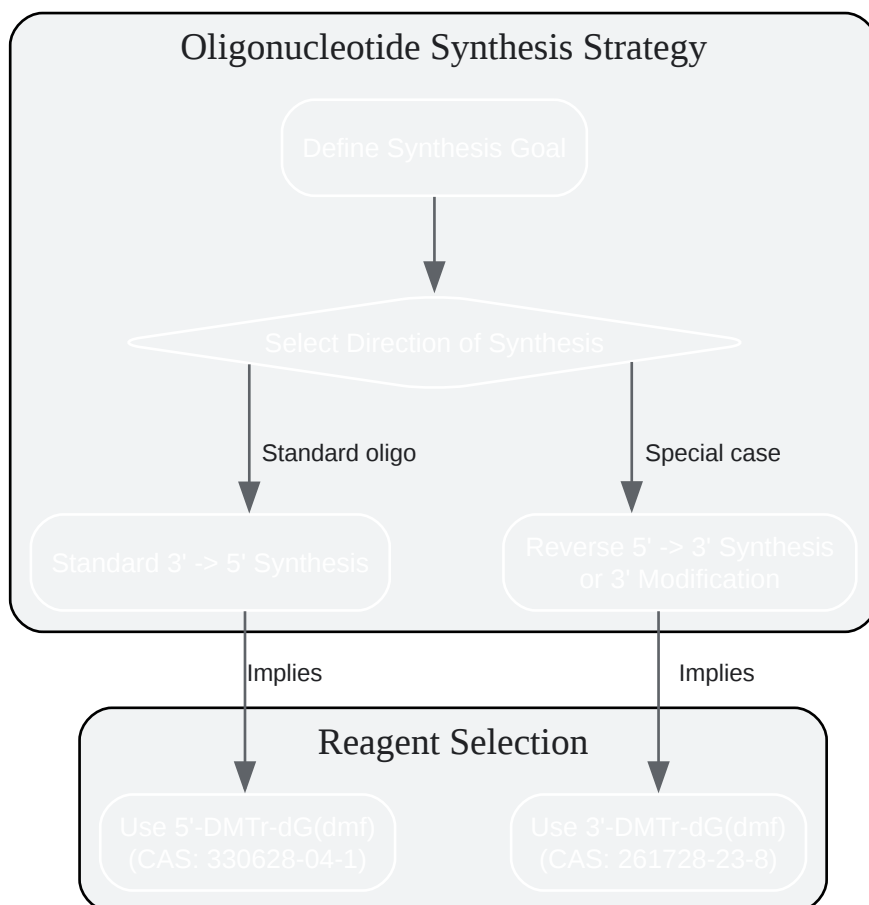
The precise chemical identity can vary depending on the functional group at the 5' position. For oligonucleotide synthesis, this is typically a phosphoramidite group. The data for the relevant phosphoramidite derivative is presented below. For clarity, data for the more conventional 5'-DMTr isomer is also included.

Compound Name	Abbreviation	CAS Number	Molecular Formula	Molecular Weight (g/mol)
N2-(dimethylformamidine)-3'-O- (4,4'-dimethoxytrityl)-2'-deoxyguanosine-5'-O-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite	3'-DMTr-dG(dmf) Amidite	261728-23-8	C43H53N8O7P	824.90
N2-(dimethylformamidine)-5'-O- (4,4'-dimethoxytrityl)-2'-deoxyguanosine-3'-O-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite[1]	5'-DMTr-dG(dmf) Amidite	330628-04-1	C43H53N8O7P	824.90[1]

Note: The compound with the DMTr group at the 3'-position is used for synthesizing oligonucleotides in the 5' to 3' direction or for adding 3'-modifications. The 5'-DMTr version is the standard phosphoramidite for synthesis in the 3' to 5' direction[[1](#)]. Both compounds have the same molecular formula and weight due to being constitutional isomers.

Experimental and Logical Workflow

The selection between a 3'-DMTr and a 5'-DMTr phosphoramidite is dictated by the desired direction of oligonucleotide chain elongation. The standard synthesis cycle is reversed when using 3'-DMTr amidites.



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Caption: Logical workflow for selecting the appropriate dG(dmf) phosphoramidite isomer based on the desired synthesis direction.

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References

- 1. DMT-dG(dmf) Phosphoramidite $\geq 99.0\%$ (reversed phase HPLC) | 330628-04-1 [sigmaaldrich.com]
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